

Perfluamine as a Carrier Fluid in Microfluidics: Application Notes and Protocols

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Compound of Interest

Compound Name: Perfluamine

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Introduction

Perfluamine, also known as perfluorotripropylamine, is a perfluorinated compound increasingly utilized as a hydrophobic carrier fluid in microfluidic systems. Its unique properties, including chemical inertness, biocompatibility, and distinct interfacial properties, make it a valuable tool for a range of applications, from droplet-based microreactors to cell-based assays. This document provides detailed application notes and protocols for the effective use of **perfluamine** in microfluidics, with a focus on droplet generation, surface modification of microfluidic devices, and considerations for biological applications.

Perfluamine's high density, low surface tension, and immiscibility with aqueous solutions enable the stable formation of uniform droplets, which can serve as discrete reaction vessels for high-throughput screening, single-cell analysis, and nanoparticle synthesis. Furthermore, its ability to modify the surface properties of commonly used microfluidic materials like polydimethylsiloxane (PDMS) is crucial for preventing wetting instabilities and ensuring smooth, reproducible droplet generation.

However, it is important to note that **perfluamine** has been proposed as a Substance of Very High Concern (SVHC) in Europe due to its potential persistence and bioaccumulative properties.^[1] Therefore, appropriate safety measures and disposal procedures, as outlined in this document, must be strictly followed.

Properties of Perfluamine

A thorough understanding of the physical and chemical properties of **perfluamine** is essential for designing and optimizing microfluidic experiments. Key properties are summarized in the table below.

Property	Value	Reference
Chemical Name	Perfluorotripropylamine	[2]
CAS Number	338-83-0	[3][4]
Molecular Formula	C ₉ F ₂₁ N	[3][4][5]
Molecular Weight	521.07 g/mol	[4][5]
Appearance	Colorless, odorless, clear liquid	[6]
Density	1.822 g/cm ³ at 25 °C	[5][6][7]
Boiling Point	125-135 °C	[4][8]
Melting Point	-52 °C	[4][6][8]
Kinematic Viscosity	0.8 mm ² /s at 25 °C	[9]
Refractive Index	1.279 at 25 °C	[3][5][8]
Solubility	Practically insoluble in water. Slightly soluble in DMSO and Methanol.	[4][8]

Applications in Microfluidics

Droplet Generation

Perfluamine is an excellent carrier fluid for generating stable and monodisperse aqueous droplets in microfluidic devices. Its high hydrophobicity and low surface tension facilitate the "pinch-off" of the aqueous phase into discrete droplets.

Key Considerations for Droplet Generation:

- **Flow Rates:** The relative flow rates of the continuous (**perfluamine**) and dispersed (aqueous) phases are critical in determining droplet size and generation frequency. Higher continuous phase flow rates generally lead to smaller droplets generated at a higher frequency.
- **Channel Geometry:** The design of the droplet generation junction (e.g., T-junction, flow-focusing) significantly influences droplet formation.
- **Surfactants:** The addition of a biocompatible surfactant to the continuous phase is often necessary to prevent droplet coalescence and ensure long-term stability. Fluorosurfactants are typically used with fluorinated oils like **perfluamine**.

Experimental Protocol: Droplet Generation in a Flow-Focusing Device

This protocol describes the generation of aqueous droplets in a continuous phase of **perfluamine** using a standard PDMS flow-focusing microfluidic device.

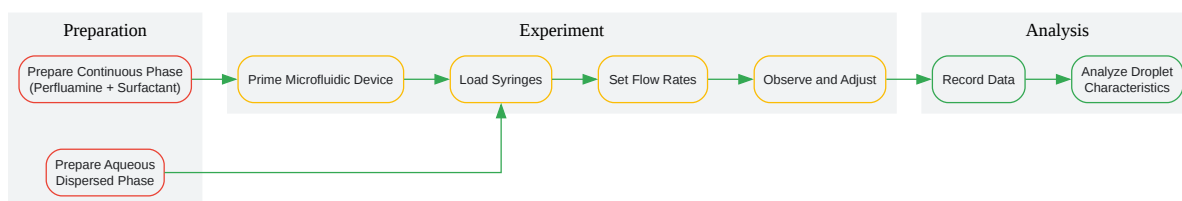
Materials:

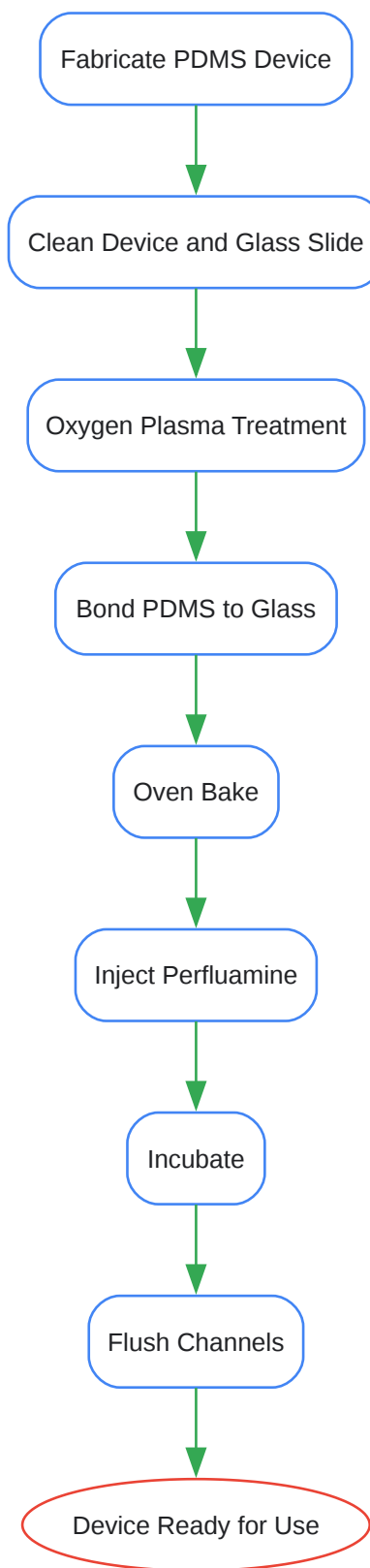
- **Perfluamine**
- Biocompatible fluorosurfactant (e.g., 008-Fluorosurfactant)
- Aqueous phase (e.g., cell culture medium, PCR mix)
- PDMS microfluidic device with a flow-focusing geometry
- Syringe pumps
- Microscope with a high-speed camera

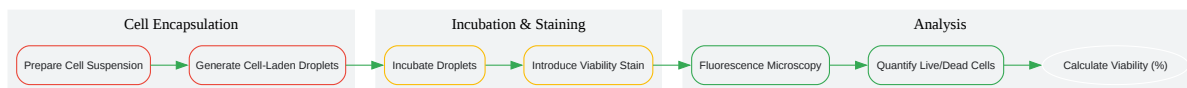
Procedure:

- Prepare the continuous phase by dissolving the fluorosurfactant in **perfluamine** at the desired concentration (e.g., 0.5-2% w/w).
- Prepare the aqueous dispersed phase.

- Prime the microfluidic device with the continuous phase to ensure all channel surfaces are coated.
- Load the continuous and dispersed phases into separate syringes and connect them to the respective inlets of the microfluidic device using appropriate tubing.
- Mount the device on the microscope stage.
- Set the desired flow rates on the syringe pumps. A typical starting point is a continuous phase flow rate of 10 $\mu\text{L}/\text{min}$ and a dispersed phase flow rate of 1 $\mu\text{L}/\text{min}$.
- Observe droplet formation at the flow-focusing junction and adjust flow rates to achieve the desired droplet size and frequency.
- Record images and videos for subsequent analysis of droplet size, monodispersity, and generation rate.







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